

Physical and chemical properties of 3-Ethyl-2-methyl-2-pentene

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Compound of Interest

Compound Name: 3-Ethyl-2-methyl-2-pentene

Cat. No.: B010489

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An In-depth Technical Guide to 3-Ethyl-2-methyl-2-pentene

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Ethyl-2-methyl-2-pentene**, tailored for researchers, scientists, and professionals in drug development.

Core Physical and Chemical Properties

3-Ethyl-2-methyl-2-pentene, with the CAS number 19780-67-7, is an unsaturated hydrocarbon.^{[1][2]} Its structure features a carbon-carbon double bond, which is characteristic of alkenes. The molecular formula for this compound is C₈H₁₆.^{[1][2][3][4]}

The physical characteristics of **3-Ethyl-2-methyl-2-pentene** are summarized in the table below. These properties are crucial for its handling, purification, and use in various experimental settings.

Property	Value	Source
Molecular Formula	C8H16	[1][2][4]
Molecular Weight	112.21 g/mol	[1][4]
Boiling Point	113-117 °C	[2][5]
Melting Point	-103.01 °C (estimate)	[2]
Density	0.7388 - 0.739 g/cm ³ at 16-20 °C	[2][5]
Refractive Index	1.4222 - 1.425	[2][5]
Flash Point	15.6 °C	[2]
XLogP3	3.14280 - 3.8	[1][2]

As an alkene, **3-Ethyl-2-methyl-2-pentene**'s chemical behavior is dominated by the reactivity of its carbon-carbon double bond. It can undergo various addition reactions, such as hydrogenation, halogenation, and hydrohalogenation. The presence of allylic protons also makes it susceptible to oxidation at those positions.

Experimental Protocols

Detailed methodologies for the purification and characterization of **3-Ethyl-2-methyl-2-pentene** are outlined below.

A common method for purifying **3-Ethyl-2-methyl-2-pentene** is through preparative gas-liquid chromatography (GLC).[3][6]

- Methodology:
 - Prepare a GLC column packed with 20% squalene on Chromosorb P.
 - Set the column temperature to 70°C.
 - Inject the crude sample of **3-Ethyl-2-methyl-2-pentene** into the gas chromatograph.
 - Collect the fraction corresponding to the purified compound as it elutes from the column.

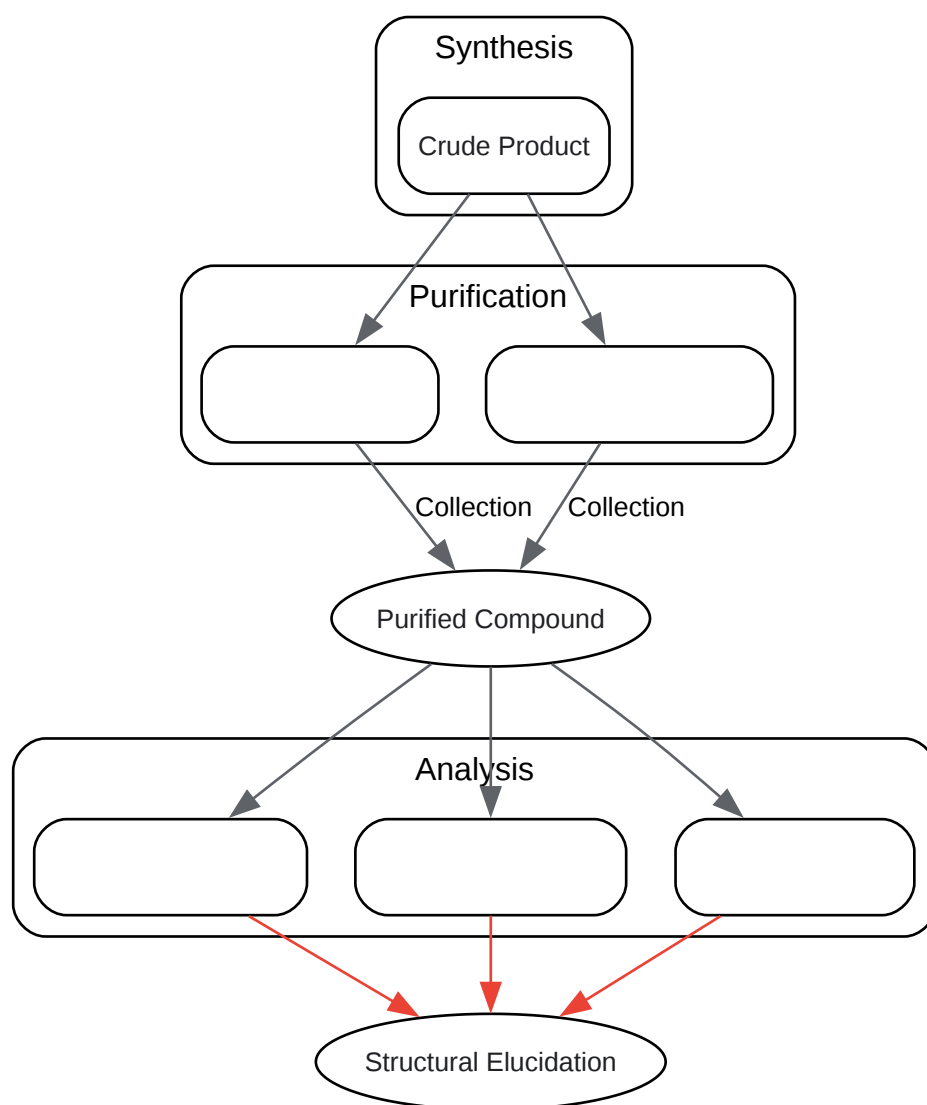
- Alternatively, fractional distillation under an inert atmosphere can be employed.^[6] It is noteworthy that this compound can form an azeotrope with methoxyethanol.^[6]

Spectroscopic techniques are essential for the structural elucidation and confirmation of **3-Ethyl-2-methyl-2-pentene**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Provides information about the number and types of hydrogen atoms in the molecule.^[1]
 - ¹³C NMR: Reveals the number and types of carbon atoms present.^{[1][7]} The spectrum for **3-Ethyl-2-methyl-2-pentene** has been reported in the literature.^[7]
- Mass Spectrometry (MS):
 - Used to determine the molecular weight and fragmentation pattern of the compound. Electron ionization (EI) is a common method for generating the mass spectrum.^[4]
- Infrared (IR) Spectroscopy:
 - Provides information about the functional groups present in the molecule. For **3-Ethyl-2-methyl-2-pentene**, the characteristic C=C stretching vibration of the alkene group would be a key feature in the IR spectrum.

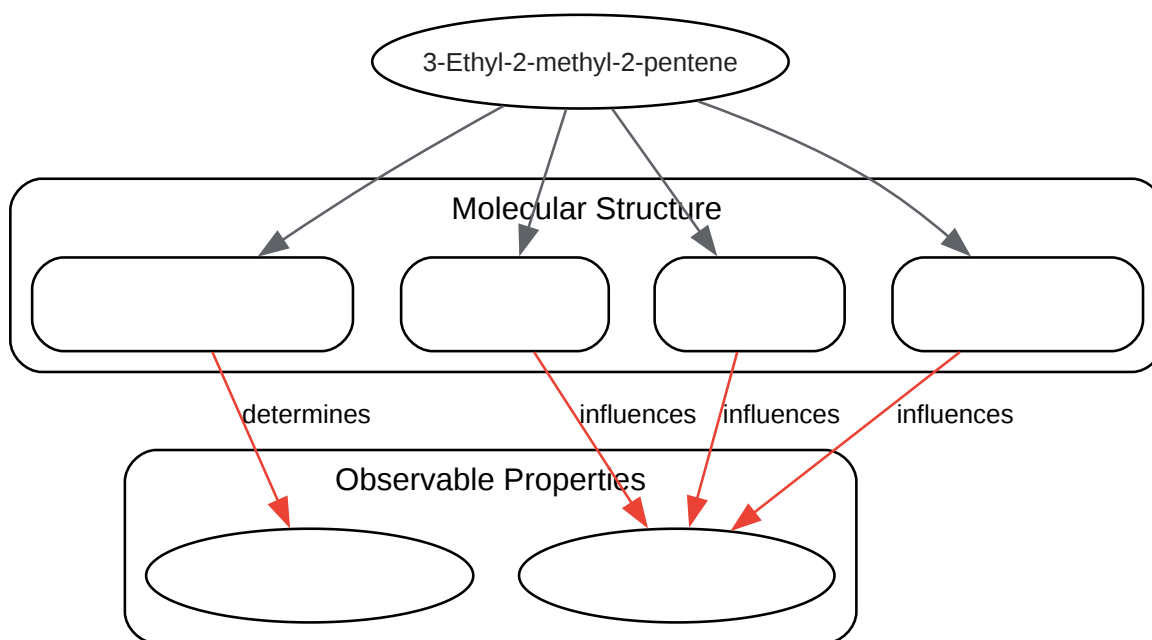
Visualizations

The following diagrams illustrate key experimental and logical workflows related to the study of **3-Ethyl-2-methyl-2-pentene**.



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Experimental Workflow for Characterization



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Structure-Property Relationship

Safety and Handling

While specific GHS classification for **3-Ethyl-2-methyl-2-pentene** is not readily available, related compounds like 3-ethyl-2-pentene are classified as highly flammable liquids and vapors that can cause skin and serious eye irritation, as well as respiratory irritation.[8] General precautions for handling flammable and potentially irritating organic compounds should be followed. This includes working in a well-ventilated area, using personal protective equipment such as gloves and safety glasses, and avoiding sources of ignition.[8][9][10]

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